

# Safeguarding Your Research: A Comprehensive Guide to Handling Caviton

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name:	Caviton
CAS No.:	154281-09-1
Cat. No.:	B1179058

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For laboratory professionals engaged in drug development and scientific research, ensuring a safe handling and disposal protocol for all materials is paramount. This guide provides essential, step-by-step safety and logistical information for the proper management of **Caviton**, a temporary filling material. Adherence to these procedures will help safeguard personnel and the environment.

## Personal Protective Equipment (PPE)

When working with **Caviton**, the use of appropriate personal protective equipment is the first line of defense against potential exposure. The following PPE is mandatory:

- **Eye Protection:** Tightly sealed goggles or a face shield must be worn to protect against accidental splashes, which could cause serious eye damage.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Hand Protection:** Protective gloves are required to prevent skin contact.[\[1\]](#)
- **Laboratory Coat:** A standard laboratory coat should be worn to protect street clothing from contamination.

Under normal handling conditions, respiratory protection is not required.[1]

## Operational Plan: A Step-by-Step Protocol for Safe Handling

A systematic approach to handling **Cavition** will minimize risks and ensure a safe laboratory environment.

- Preparation: Before handling, ensure that the work area is clean and uncluttered. Have all necessary materials, including **Cavition**, application instruments, and waste containers, readily accessible.
- Dispensing:
  - Dry the prepared area with a small cotton pellet.
  - Using a suitable instrument, transfer the required amount of **Cavition** to the application site.
- Application: Form the desired contour. For occlusal Class I cavities, the patient may bite down on the surface to aid in shaping.
- Setting: The material will harden in approximately 30 minutes by absorbing moisture. It is recommended to avoid pressure or abrasion on the material for at least one hour.
- Post-Application:
  - Immediately close the **Cavition** container to prevent the material from drying out and to avoid contamination.[4]
  - Do not mix or contaminate **Cavition** with any other material.[4]

## Exposure Limits

The primary component of potential concern for occupational exposure in **Cavition** is Zinc Oxide. Adherence to the established exposure limits is crucial for personnel safety.

Component	Regulatory Body	Exposure Limit (Respirable Fraction)	Exposure Limit (Total Dust)
Zinc Oxide	OSHA PEL	5 mg/m <sup>3</sup> TWA	15 mg/m <sup>3</sup> TWA
Zinc Oxide	ACGIH TLV	2 mg/m <sup>3</sup> (TWA), 10 mg/m <sup>3</sup> (STEL)	-

TWA: Time-Weighted Average; STEL: Short-Term Exposure Limit[1]

## Emergency Procedures: First Aid Measures

In the event of accidental exposure, immediate and appropriate first aid is critical.

- **Eye Contact:** Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Seek immediate medical attention.[1][2][3]
- **Skin Contact:** Remove any contaminated clothing. Wash the affected skin with soap and plenty of water. If irritation persists, consult a doctor.[1][2][3]
- **Ingestion:** Do not induce vomiting. Rinse the mouth with water and drink plenty of water. If symptoms persist, seek medical attention.[1][2]
- **Inhalation:** Move the individual to fresh air. If the person is not breathing, provide artificial respiration. If symptoms persist, consult a doctor.[1][2][3]

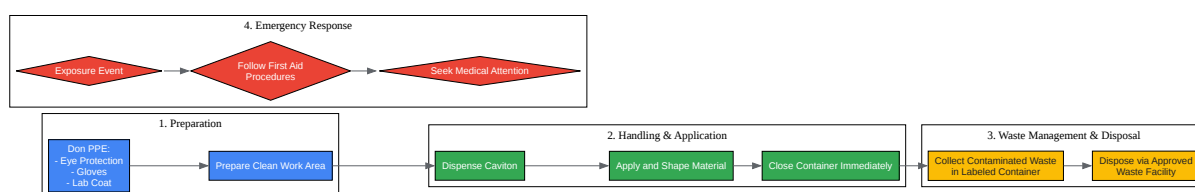
## Disposal Plan: Environmental Responsibility

**Caviton** is classified as very toxic to aquatic life with long-lasting effects.[1][2][5] Therefore, proper disposal is essential to prevent environmental contamination.

- **Waste Collection:** All materials contaminated with **Caviton**, including used applicators, gloves, and excess material, should be collected in a designated and clearly labeled chemical waste container.
- **Disposal Method:** Dispose of the contents and the container at an approved waste disposal facility.[1] Do not allow the product to enter sewage systems or watercourses.[1][5]

- Spill Management: In case of a spill, cover the material with an absorbent, non-combustible material and place it in the chemical waste container for disposal.

## Safe Handling Workflow for Caviton



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## References

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